

1-aminopyrene stock solution preparation DNA studies

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Compound Focus: 2-Aminopyrene

CAS No.: 1732-23-6

Cat. No.: S705137

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Chemical Properties of 1-Aminopyrene

The table below summarizes key physical and chemical properties of 1-Aminopyrene, essential for planning solution preparation [1] [2].

| Property | Value / Description |
|---------------------|------------------------------------------------------------|
| CAS Number | 1606-67-3 [1] [2] |
| Molecular Formula | C ₁₆ H ₁₁ N [1] [2] |
| Molecular Weight | 217.27 g/mol [1] [2] |
| Purity | >97.0% [1] |
| Physical Form | Solid powder; colorless crystals or yellow needles [1] [2] |
| Melting Point | 115-119 °C [1] [2] |
| Solubility in Water | Very low (0.576 mg/L at 25°C) [2] |

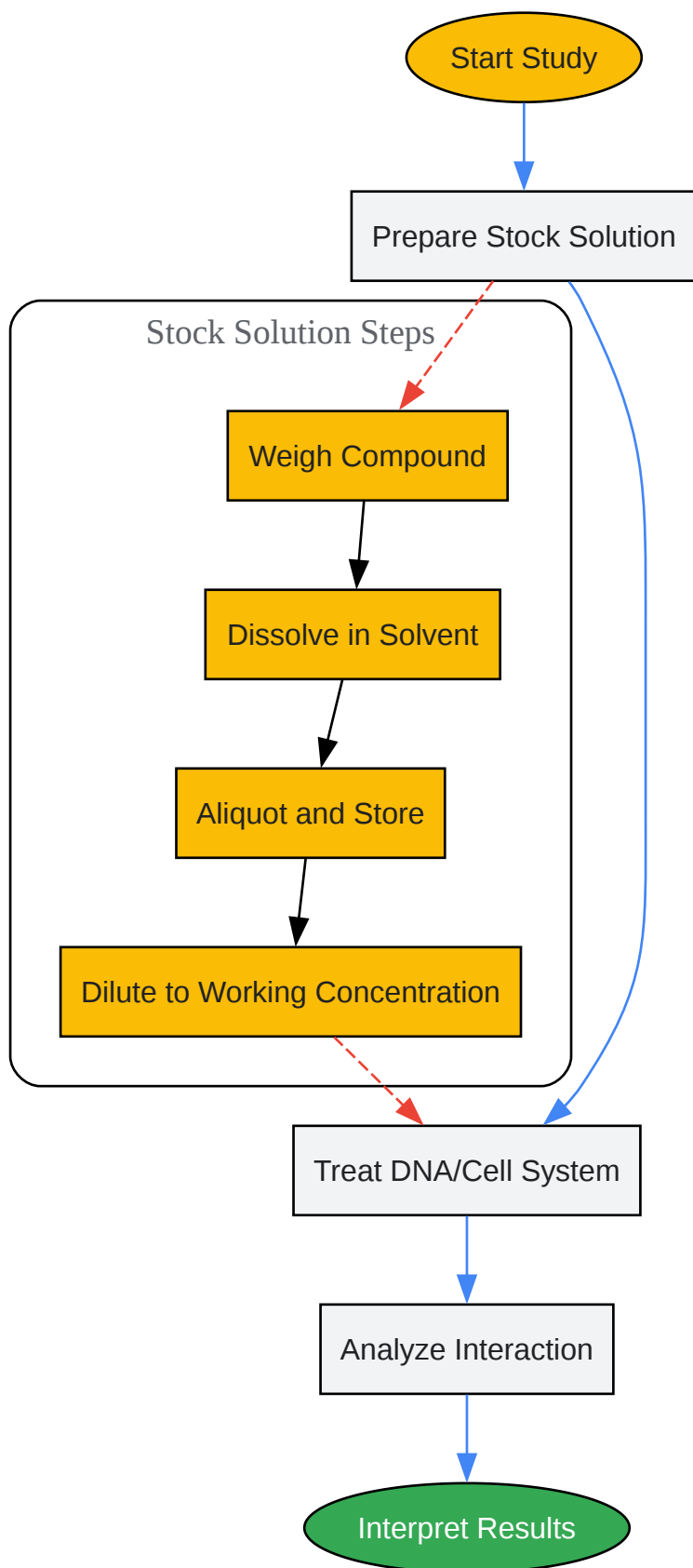
Research Context and Handling Considerations

While explicit protocols are unavailable, the search results confirm the relevance of 1-aminopyrene to DNA studies and provide important handling information:

- **Role in DNA Studies:** 1-Aminopyrene is a precursor for fluorescent probes and is used in the synthesis of fluorescent nanoscale materials for bacterial detection and biosensor applications [1]. Its metabolite, **N-(deoxyguanosin-8-yl)-1-aminopyrene (dGAP)**, is a predominant DNA adduct formed from the environmental pollutant 1-nitropyrene and is a key subject in mutagenicity studies [3].
- **Handling and Safety:** The compound is considered **air-sensitive** and should be stored under an inert gas [1]. It is harmful if swallowed or in contact with skin, so appropriate personal protective equipment (PPE) and careful handling are necessary [1] [2].

Example Experimental Workflow

As a demonstration of the requested format, the Graphviz diagram below outlines a generalized workflow for a DNA interaction study, which could be adapted for 1-aminopyrene once specific protocol details are found.



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This diagram illustrates a logical flow for a DNA interaction study. The specific steps within "Prepare Stock Solution" (e.g., solvent choice, concentration) are the critical missing parameters that need to be sourced from specialized literature or manufacturer protocols.

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References

1. CAS 1606-67-3 1 - Aminopyrene - Probes / BOC Sciences [probes.bocsci.com]
2. - 1 , 97% 0.5 g | Buy Online | Thermo Scientific Alfa Aesar Aminopyrene [fishersci.co.uk]
3. Quantitative Analysis of the Mutagenic Potential of... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

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